

Personal protective equipment for handling FMF-06-098-1

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Compound of Interest

Compound Name: FMF-06-098-1

Cat. No.: B12392215

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Essential Safety and Handling Guide for FMF-06-098-1

This document provides crucial safety and logistical information for the handling and disposal of **FMF-06-098-1**, a potent and selective covalent inhibitor of Ubiquitin-Specific Protease 1 (USP1). The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical Identifier: **FMF-06-098-1** Synonym: 4-((5-cyclopropyl-2-(2-fluoro-4-((2-methoxyethoxy)methyl)phenyl)pyridin-3-yl)methyl)morpholin-3-one Primary Use: For research use only. It is a highly potent and selective covalent inhibitor of USP1, which induces DNA damage, cell cycle arrest, and apoptosis in cancer cells. [1][2]Not for human or veterinary use. [3]

Hazard Assessment

While a safety data sheet for **FMF-06-098-1** states that the substance is not classified as hazardous according to Regulation (EC) No 1272/2008, it is crucial to handle it as a potent research compound with unknown long-term health effects. [4]Covalent inhibitors, by their nature, form irreversible bonds with their target proteins, warranting a high degree of caution to prevent unintended exposure.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to minimize exposure. The following table summarizes the required PPE for handling **FMF-06-098-1**.

Protection Type	Equipment	Specifications and Rationale
Hand Protection	Double-gloving with nitrile gloves	Provides a primary barrier against skin contact. Double-gloving is recommended to protect against undetected punctures and for safe removal of the outer glove in case of contamination.
Eye Protection	Safety glasses with side shields or chemical splash goggles	Protects eyes from accidental splashes of solutions containing FMF-06-098-1.
Body Protection	Laboratory coat	A buttoned lab coat should be worn to protect skin and personal clothing from contamination.
Respiratory Protection	Not generally required for handling small quantities in solution	If handling the solid form or creating aerosols, a fit-tested N95 respirator or working in a certified chemical fume hood is necessary to prevent inhalation.

Operational Plan: Handling Procedures

Adherence to a strict operational plan is essential for the safe handling of **FMF-06-098-1**.

Engineering Controls

- Ventilation: All handling of **FMF-06-098-1**, especially the solid compound and the preparation of stock solutions, should be conducted in a certified chemical fume hood to minimize inhalation exposure.

- **Designated Area:** A specific area within the laboratory should be designated for the handling of **FMF-06-098-1** to prevent cross-contamination.

Step-by-Step Handling Protocol

- **Preparation:** Before handling, ensure all necessary PPE is donned correctly. Prepare the designated work area by covering it with absorbent, disposable bench paper.
- **Weighing (Solid Form):** If working with the solid form, weigh the required amount in a chemical fume hood. Use anti-static weigh paper and appropriate tools.
- **Solution Preparation:** To prepare solutions, add the solvent to the vial containing the pre-weighed solid. Cap the vial securely and vortex or sonicate until the compound is fully dissolved.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, clearly labeled vials for single-use to avoid repeated freeze-thaw cycles. Store as recommended by the supplier, typically at -20°C or -80°C .
- **Post-Handling:** After handling, wipe down the work area with an appropriate cleaning agent. Remove the outer pair of gloves and dispose of them as chemical waste before leaving the designated area. Wash hands thoroughly with soap and water.

Disposal Plan

Proper disposal of **FMF-06-098-1** and contaminated materials is critical to prevent environmental contamination and accidental exposure.

Waste Segregation and Collection

All materials that have come into contact with **FMF-06-098-1** are considered chemical waste.

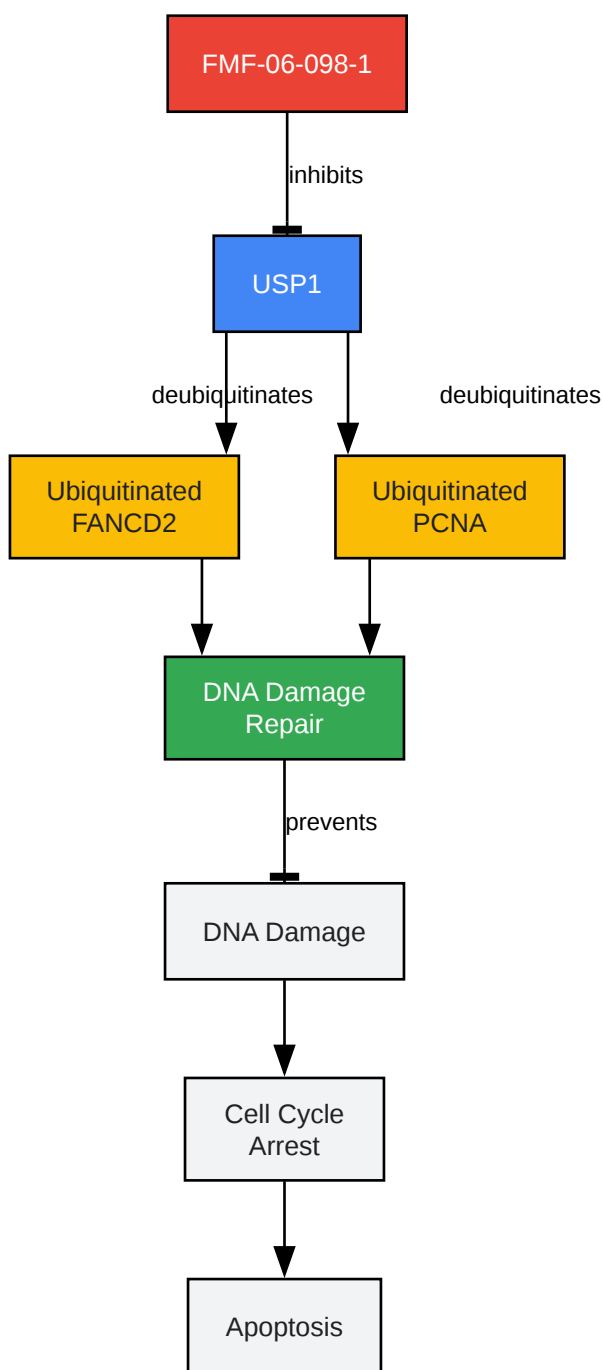
Waste Type	Disposal Container	Disposal Procedure
Solid FMF-06-098-1	Labeled, sealed hazardous waste container	Collect all unused solid compound in a dedicated, clearly labeled waste container.
Liquid Waste (Solutions)	Labeled, sealed hazardous waste container	Collect all solutions containing FMF-06-098-1 in a compatible, sealed waste container. Do not pour down the drain.
Contaminated Labware (e.g., pipette tips, vials)	Labeled, sealed hazardous waste container	Dispose of all contaminated disposable labware in a designated solid hazardous waste container.
Contaminated PPE (e.g., gloves, bench paper)	Labeled, sealed hazardous waste container	Place all used PPE that has come into contact with the compound into the solid hazardous waste stream.

Final Disposal

All generated waste must be disposed of through the institution's official hazardous waste management program. Ensure all waste containers are properly labeled with the chemical name and associated hazards. Follow all local, state, and federal regulations for hazardous waste disposal.

Experimental Context: Mechanism of Action

FMF-06-098-1 is a covalent inhibitor of USP1, a deubiquitinating enzyme that plays a critical role in DNA damage repair pathways. [1][2]By inhibiting USP1, **FMF-06-098-1** prevents the removal of ubiquitin from key proteins such as FANCD2 and PCNA. This leads to an accumulation of ubiquitinated forms of these proteins, which in turn disrupts DNA repair, causes cell cycle arrest, and ultimately induces apoptosis in cancer cells.



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Caption: Mechanism of action for **FMF-06-098-1** as a USP1 inhibitor.

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References

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